

Personal protective equipment for handling MALT1 inhibitor MI-2

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Compound of Interest

Compound Name: MALT1 inhibitor MI-2

Cat. No.: B10761723

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Essential Safety and Handling Guide for MALT1 Inhibitor MI-2

For researchers, scientists, and drug development professionals, the following provides immediate and essential safety and logistical information for handling the **MALT1 inhibitor MI-2**. This guide includes procedural steps for safe operations and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

The **MALT1 inhibitor MI-2** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation. Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specific Equipment	Purpose
Eye/Face Protection	Safety goggles with side-shields	To prevent eye contact which can cause serious irritation.
Hand Protection	Protective gloves	To avoid skin contact which can cause irritation.
Skin and Body Protection	Impervious clothing	To protect against skin exposure.
Respiratory Protection	Suitable respirator	To prevent inhalation of dust or aerosols which may cause respiratory irritation.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area.
- Ensure a safety shower and eye wash station are readily accessible.

Precautions for Safe Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid contact with skin and eyes.

Storage:

- Store in a cool, well-ventilated area.
- Keep the container tightly sealed.
- Store locked up.

- Keep away from direct sunlight and sources of ignition.

Quantitative Data Summary

The following tables summarize key quantitative data for the **MALT1 inhibitor MI-2**.

Chemical and Physical Properties:

Property	Value	Source
Molecular Weight	455.72 g/mol	
Molecular Formula	C ₁₉ H ₁₇ Cl ₃ N ₄ O ₃	
CAS Number	1047953-91-2	
Purity	≥98%	

Solubility:

Solvent	Maximum Concentration	Source
DMSO	91 mg/mL (199.68 mM)	
100 mM		
Ethanol	20 mM	
9.1 mg/mL (19.97 mM)		

Storage Stability:

Condition	Duration	Source
Powder at -20°C	3 years	
In solvent at -80°C	1 year	
Stock solution at -80°C	2 years	
Stock solution at -20°C	1 year	

Biological Activity:

Assay	Cell Line	Value	Source
IC ₅₀ (MALT1 cell-free assay)	-	5.84 μ M	
GI ₅₀ (Growth Inhibition)	HL-1	0.2 μ M	
TMD8	0.5 μ M		
OCI-Ly3	0.4 μ M		
OCI-Ly10	0.4 μ M		

Emergency and Disposal Plan

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR).
- In Case of Skin Contact: Wash off with plenty of soap and water. Take off contaminated clothing and wash it before reuse.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician.

Accidental Release Measures:

- Use full personal protective equipment.
- Evacuate personnel to safe areas.
- Prevent further leakage or spillage. Keep the product away from drains or water courses.
- Absorb solutions with a liquid-binding material (e.g., diatomite, universal binders).

- Decontaminate surfaces and equipment by scrubbing with alcohol.

Disposal Plan:

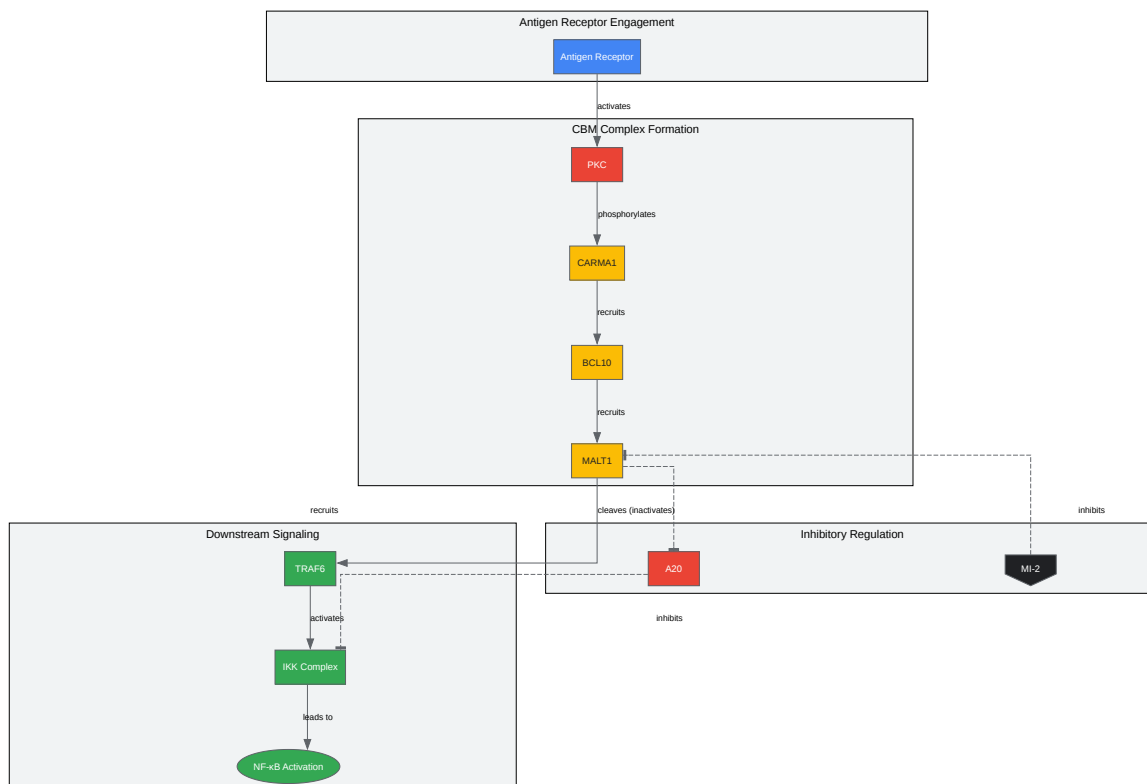
- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.

Experimental Protocols

The following are detailed methodologies for key experiments involving the **MALT1 inhibitor MI-2**.

MALT1 Signaling Pathway

The diagram below illustrates the role of MALT1 in the NF- κ B signaling pathway. Antigen receptor engagement leads to the formation of the CBM complex (CARMA1, BCL10, MALT1), which is crucial for NF- κ B activation. MALT1's protease activity can cleave and inactivate A20, a negative regulator of NF- κ B signaling.



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Caption: MALT1 signaling pathway leading to NF-κB activation.

High-Throughput Screening for MALT1 Proteolytic Activity Inhibitors

This protocol is used to identify inhibitors of MALT1's proteolytic activity.

- **Substrate Preparation:** Use Ac-LRSR-AMC as the fluorescent substrate.
- **Reaction Measurement:** Measure reactions at excitation/emission wavelengths of 360/465 nm.
- **Time Points:** Take two time-point measurements for each reaction to eliminate false positives from compound autofluorescence.

- Controls:
 - Positive Control: Use 300 nM Z-VRPR-FMK.
 - Negative Control: Use buffer only.
- Percent Inhibition Calculation: Calculate the final percent inhibition using the provided formula that normalizes against positive and negative controls.
- Validation: Validate positive hits through concentration-response experiments with a dose range of 0.122–62.5 μ M to determine the IC₅₀ of the compounds.
- Final Activity Validation: Validate activity using recombinant full-length wild-type MALT1.

Cell Proliferation Assay

This assay determines the effect of MI-2 on the proliferation of MALT1-dependent and -independent cell lines.

- Cell Lines:
 - MALT1-dependent: HBL-1, TMD8, OCI-Ly3, OCI-Ly10.
 - MALT1-independent: U2932, HLY-1, and GCB-DLBCL cell lines.
- Treatment: Expose all cell lines to increasing concentrations of MI-2.
- Incubation: Incubate the cells for 48 hours.
- Proliferation Measurement: Determine cell proliferation by ATP quantification using a luminescent method and by trypan blue dye exclusion.
- Standard Curves: Calculate standard curves for each cell line by plotting the cell number (determined by trypan blue) against their luminescence values.
- Data Analysis:
 - Normalize cell viability in drug-treated cells to their respective controls to obtain fractional viability.

- Present results as 1 - fractional viability.
- Use CompuSyn software to determine the GI₂₅ and GI₅₀ values for MI-2.
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